

MES Monohydrate: A Comprehensive Technical Guide to its Buffering Properties and Applications

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Compound of Interest

Compound Name: MES MONOHYDRATE

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(N-morpholino)ethanesulfonic acid, commonly known as MES, is a zwitterionic buffer that has become an indispensable tool in a wide array of biochemical, molecular biology, and pharmaceutical research applications.^{[1][2]} Its popularity stems from its desirable characteristics as one of "Good's buffers," which were developed to be biochemically inert and effective under physiological conditions.^{[2][3]} This technical guide provides an in-depth overview of the physicochemical properties of **MES monohydrate**, with a particular focus on its pKa and buffering range, alongside detailed experimental protocols and its applications in modern research and drug development.

Physicochemical Properties of MES Monohydrate

MES monohydrate is favored for its high water solubility, minimal binding of metal ions, and stability in various experimental setups.^{[3][4]} A key characteristic of any buffer is its pKa, the pH at which the acidic and basic forms of the buffer are present in equal concentrations, representing its maximum buffering capacity. The effective buffering range of a buffer is generally considered to be its pKa \pm 1 pH unit.

Quantitative Data Summary

The table below summarizes the key quantitative properties of **MES monohydrate**.

Property	Value	Temperature (°C)	Reference(s)
pKa	6.1	25	[3][5]
pKa	6.15	20	[2][3]
Effective Buffering Range	pH 5.5 - 6.7	20-25	[3][5][6][7][8]
Molecular Weight (Monohydrate)	213.25 g/mol	N/A	[4]
Molecular Weight (Free Acid)	195.24 g/mol	N/A	[5][8]
$\Delta pK_a/\Delta T$	-0.011	N/A	[4]

Experimental Protocols

Accurate preparation of MES buffer is crucial for the reproducibility of experimental results. Below are detailed protocols for preparing a stock solution and adjusting its pH.

Preparation of a 0.5 M MES Stock Solution

This protocol outlines the steps to prepare a 0.5 M stock solution of MES buffer.

Materials:

- **MES monohydrate** (MW: 213.25 g/mol) or MES free acid (MW: 195.24 g/mol)
- Deionized water (dH₂O)
- 10 N Sodium hydroxide (NaOH) solution
- Calibrated pH meter
- Stir plate and stir bar

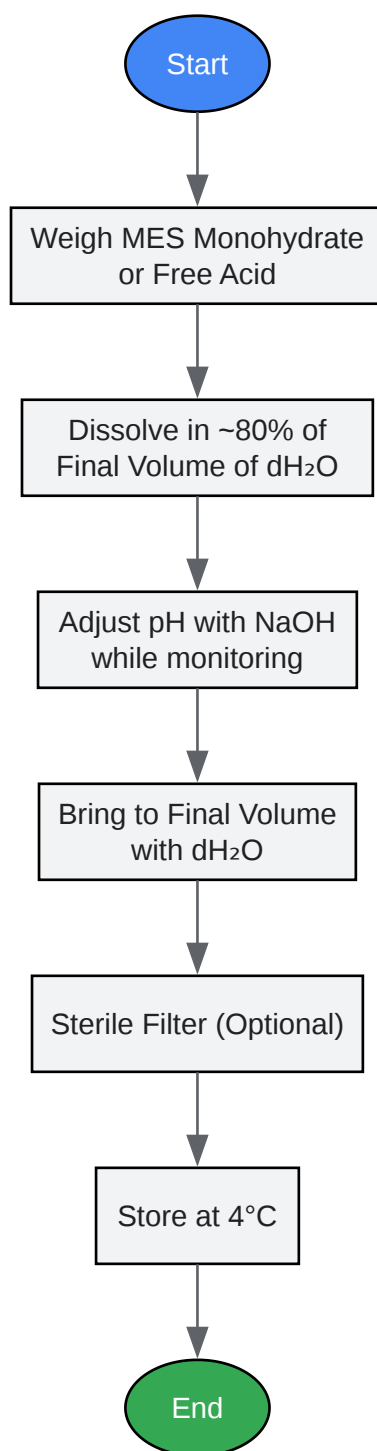
- Graduated cylinder and beaker
- 0.22 μm sterile filter (optional)

Procedure:

- Weighing the MES: To prepare 1 liter of 0.5 M MES buffer, weigh out 106.63 g of **MES monohydrate** or 97.62 g of MES free acid.[\[7\]](#)[\[9\]](#)
- Dissolving the MES: Add the weighed MES powder to a beaker containing approximately 800 mL of dH₂O.[\[9\]](#) Place the beaker on a stir plate with a stir bar and stir until the MES is completely dissolved. The initial pH of the solution will be acidic, typically around pH 3-4.[\[4\]](#)[\[9\]](#)
- pH Adjustment: While continuously stirring, slowly add 10 N NaOH dropwise to the solution to raise the pH to the desired value within the buffering range (e.g., pH 6.1).[\[5\]](#)[\[7\]](#) Monitor the pH using a calibrated pH meter. Be cautious not to overshoot the target pH.
- Final Volume Adjustment: Once the desired pH is reached, transfer the solution to a 1 L graduated cylinder and add dH₂O to bring the final volume to 1 liter.
- Sterilization (Optional): If required for your application (e.g., cell culture), sterilize the buffer solution by passing it through a 0.22 μm filter.[\[4\]](#)[\[8\]](#)
- Storage: Store the prepared buffer at 4°C, where it should be stable for several months.[\[4\]](#)[\[8\]](#)

Logical Workflow for MES Buffer Preparation

The following diagram illustrates the logical steps involved in preparing an MES buffer solution.



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MES Buffer Preparation Workflow

Applications in Research and Drug Development

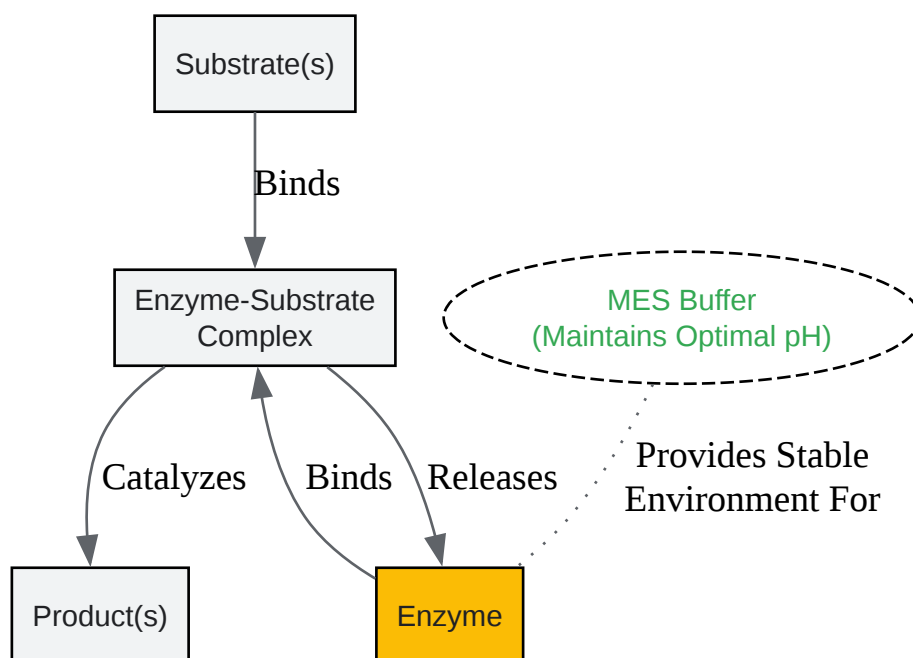
The unique properties of MES buffer make it suitable for a wide range of applications in scientific research and the pharmaceutical industry.

Key Application Areas

- **Biochemistry and Molecular Biology:** MES is frequently used in enzyme assays, protein purification, and electrophoresis (e.g., as a running buffer for Bis-Tris gels).^{[1][8][9]} Its low UV absorbance makes it ideal for spectrophotometric measurements.^[10]
- **Cell Culture:** It serves as a buffering agent in various cell culture media to maintain a stable physiological pH, which is critical for optimal cell growth and function.^{[1][8]}
- **Pharmaceutical Research:** In drug formulation and stability studies, MES buffer helps to assess the stability of active pharmaceutical ingredients (APIs) under different pH conditions.^[1] It is also used in in-vitro dissolution tests for certain drug delivery systems.^[11]
- **Diagnostics:** MES solutions are employed in the activation buffer for antibody conjugation to microspheres, a key step in the development of sensitive diagnostic assays.^[12]
- **Plant Biology:** It is used in media for plant cell and tissue culture.^{[1][6]}

Signaling Pathway Context

While MES buffer itself is not part of a signaling pathway, its role in maintaining a stable pH is critical for studying these pathways. For instance, many enzymatic reactions within signaling cascades are highly pH-dependent. The diagram below illustrates a generic enzyme-catalyzed reaction where a stable pH, maintained by a buffer like MES, is essential for accurate kinetic studies.



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Role of MES in Enzyme Kinetics

Conclusion

MES monohydrate is a versatile and reliable buffering agent with a pKa of approximately 6.1 and an effective buffering range of pH 5.5 to 6.7.[3][5] Its desirable physicochemical properties, including high solubility and minimal metal ion binding, have led to its widespread adoption in diverse research and development fields.[3][4] By following standardized preparation protocols, researchers can ensure the consistency and accuracy of their experimental outcomes, from fundamental biochemical assays to the development of novel therapeutics and diagnostics.

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